

# In-depth Technical Guide: 1-(Pyrrolidin-1-yl)prop-2-en-1-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(Pyrrolidin-1-yl)prop-2-yn-1-one

Cat. No.: B1606674

[Get Quote](#)

Disclaimer: The compound "**1-(Pyrrolidin-1-yl)prop-2-yn-1-one**" as specified in the topic of inquiry is not associated with a publicly registered CAS number and appears to be a novel or uncharacterized substance. This guide will therefore focus on the closely related and well-documented analog, 1-(Pyrrolidin-1-yl)prop-2-en-1-one (CAS: 42104-70-1). This analog shares a pyrrolidine ring and a propenone linkage, differing only in the saturation of the bond (an alkene instead of an alkyne). The information presented herein pertains to this analog.

## Chemical Identity and Properties

1-(Pyrrolidin-1-yl)prop-2-en-1-one, also known as N-acryloylpyrrolidine, is a chemical compound with the molecular formula  $C_7H_{11}NO$ .<sup>[1][2]</sup> It is recognized for its utility as a monomer and a building block in organic synthesis.

## Physicochemical Data

The key physicochemical properties of 1-(Pyrrolidin-1-yl)prop-2-en-1-one are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	42104-70-1	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO	[1][2]
Molecular Weight	125.17 g/mol	[1][2]
IUPAC Name	1-(pyrrolidin-1-yl)prop-2-en-1-one	[2]
Synonyms	N-acryloylpyrrolidine, N,N-Tetramethyleneacrylamide	[2]
SMILES	<chem>C=CC(=O)N1CCCC1</chem>	[1][2]

## Synthesis and Experimental Protocols

The primary synthetic route to 1-(Pyrrolidin-1-yl)prop-2-en-1-one involves the acylation of pyrrolidine with acryloyl chloride.

### General Synthesis Protocol

This protocol describes the synthesis of N-acryloylpyrrolidine from pyrrolidine and acryloyl chloride.

Materials:

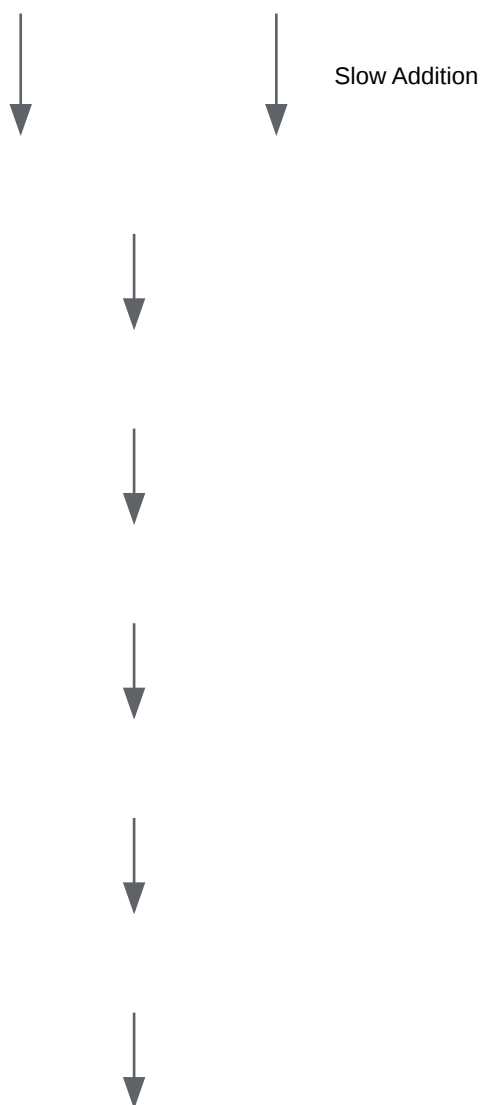
- Pyrrolidine
- Acryloyl chloride
- Anhydrous diethyl ether (or a similar inert solvent)
- Triethylamine (or another suitable base)
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reactions under an inert atmosphere

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve pyrrolidine and triethylamine in anhydrous diethyl ether.
- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of acryloyl chloride in anhydrous diethyl ether to the cooled pyrrolidine solution dropwise.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the triethylamine hydrochloride salt.
- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by vacuum distillation or column chromatography to obtain pure 1-(Pyrrolidin-1-yl)prop-2-en-1-one.

## Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of 1-(Pyrrolidin-1-yl)prop-2-en-1-one.



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for 1-(Pyrrolidin-1-yl)prop-2-en-1-one.

## Biological Activity and Applications

1-(Pyrrolidin-1-yl)prop-2-en-1-one has been investigated for its role in polymer chemistry and has potential applications in drug development due to the biological activities observed in structurally related compounds.

## Enzyme Inhibition

This compound has been shown to be an inhibitor of the homopolymerization of polydimethylsiloxane (PDMS) by competing for the active site on DNA polymerase.[1] It also inhibits the copolymerization of PDMS with methyl methacrylate (MMA).[1]

Quantitative Inhibition Data:

Parameter	Value	Enzyme System
Inhibition Constant (K <sub>i</sub> )	4.56 x 10 <sup>-5</sup> M	DNA Polymerase (for PDMS homopolymerization)
IC <sub>50</sub>	2.14 x 10 <sup>-5</sup> M	DNA Polymerase (for PDMS homopolymerization)

## Potential Anti-inflammatory Activity

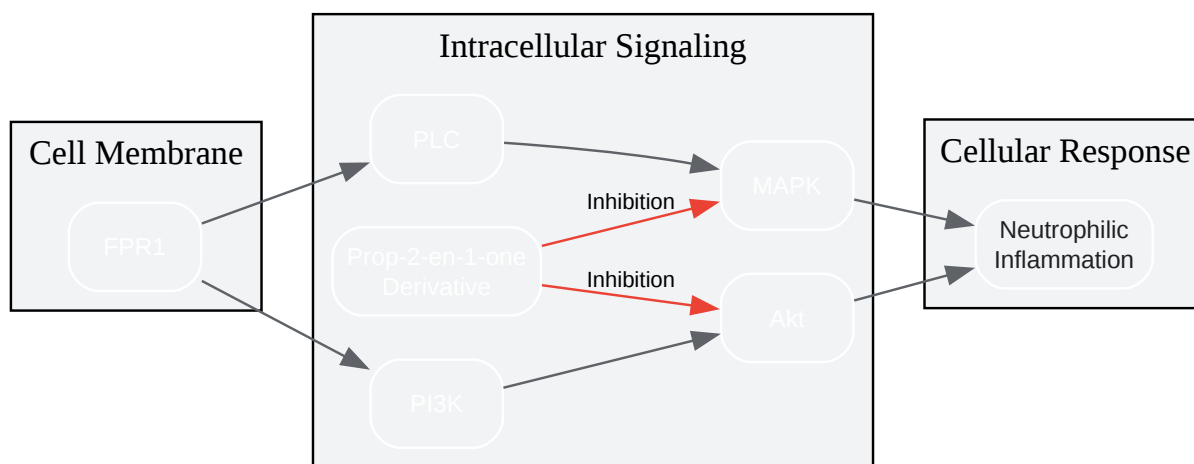
While direct studies on the anti-inflammatory properties of 1-(Pyrrolidin-1-yl)prop-2-en-1-one are limited, a class of 1,3-disubstituted prop-2-en-1-one derivatives has been identified as inhibitors of neutrophilic inflammation.[3] These compounds were found to modulate the mitogen-activated protein kinase (MAPK) and Akt signaling pathways.[3] Given its structural similarity, it is plausible that 1-(Pyrrolidin-1-yl)prop-2-en-1-one may exhibit similar biological activities.

## Proposed Mechanism of Action: Modulation of Inflammatory Pathways

Based on studies of structurally related enone derivatives, a potential mechanism of action for the anti-inflammatory effects of 1-(Pyrrolidin-1-yl)prop-2-en-1-one involves the modulation of the MAPK and Akt signaling pathways in neutrophils.[3] These pathways are crucial for neutrophil activation, which includes processes like elastase release and superoxide anion generation.

## Signaling Pathway Diagram

The diagram below illustrates the proposed signaling pathway that may be modulated by this class of compounds.



[Click to download full resolution via product page](#)

Caption: Proposed modulation of MAPK and Akt pathways by prop-2-en-1-one derivatives.

## Conclusion

1-(Pyrrolidin-1-yl)prop-2-en-1-one is a versatile chemical compound with established roles in polymer science and potential applications in the development of novel anti-inflammatory agents. Its synthesis is straightforward, and its biological activity, particularly in the context of enzyme inhibition, is quantitatively characterized. Further research into its potential modulation of inflammatory signaling pathways, such as the MAPK and Akt pathways, could open new avenues for its therapeutic use. This guide provides a foundational overview for researchers and drug development professionals interested in the properties and applications of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(pyrrolidin-1-yl)prop-2-en-1-one 97% | CAS: 42104-70-1 | AChemBlock [achemblock.com]
- 2. 1-(Pyrrolidin-1-yl)prop-2-en-1-one | C<sub>7</sub>H<sub>11</sub>NO | CID 182055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Discovery of 1,3-disubstituted prop-2-en-1-one derivatives as inhibitors of neutrophilic inflammation via modulation of MAPK and Akt pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 1-(Pyrrolidin-1-yl)prop-2-en-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606674#cas-number-for-1-pyrrolidin-1-yl-prop-2-en-1-one]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)